

Technical Support Center: Oxirane, 2-methyl-3-(1-methylethyl)-

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Compound of Interest

Compound Name: Oxirane, 2-methyl-3-(1-methylethyl)-

Cat. No.: B075206

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stabilization, handling, and troubleshooting of experiments involving **Oxirane, 2-methyl-3-(1-methylethyl)-**.

Frequently Asked Questions (FAQs)

Q1: What is **Oxirane, 2-methyl-3-(1-methylethyl)-** and what are its basic properties?

Oxirane, 2-methyl-3-(1-methylethyl)-, also known as 2,3-epoxy-4-methylpentane, is a trisubstituted oxirane.^{[1][2]} Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C6H12O	^[2]
Molecular Weight	100.16 g/mol	^[2]
CAS Number	1192-31-0	^{[1][2]}
Appearance	Colorless liquid (presumed)	General epoxide properties ^[3]
Boiling Point	Data not available	
Solubility	Likely soluble in organic solvents, sparingly soluble in water	General epoxide properties ^[3]

Q2: How should I properly store **Oxirane, 2-methyl-3-(1-methylethyl)-** to ensure its stability?

To ensure the stability of **Oxirane, 2-methyl-3-(1-methylethyl)-**, it should be stored in a cool, dry, and well-ventilated area away from heat sources.[4] It is crucial to store it in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent exposure to moisture and air, which can lead to degradation.[2] Avoid contact with acids, bases, and strong oxidizing agents, as these can catalyze ring-opening reactions.[5][6]

Q3: What are the primary degradation pathways for this epoxide?

The primary degradation pathway for epoxides like **Oxirane, 2-methyl-3-(1-methylethyl)-** is through ring-opening reactions.[3] This can be catalyzed by both acids and bases.[5][6]

- Acid-catalyzed hydrolysis: In the presence of even trace amounts of acid and water, the epoxide ring can open to form a diol.[5]
- Base-catalyzed hydrolysis: Strong bases can also initiate ring-opening to yield a diol.[7]
- Reaction with other nucleophiles: Amines, alcohols, and thiols can also react with and open the epoxide ring.[3]

Q4: Can I use antioxidants to improve the stability of **Oxirane, 2-methyl-3-(1-methylethyl)-**?

While antioxidants are commonly used to stabilize epoxy resins (polymers) against thermo-oxidative degradation, their use for small molecule epoxides is less documented.[8] However, the addition of a hindered phenolic antioxidant, such as butylated hydroxytoluene (BHT), at a low concentration (e.g., 0.01-0.1%) could potentially inhibit radical-initiated polymerization or degradation, especially during long-term storage or reactions at elevated temperatures.[9][10]

Troubleshooting Guides

Issue 1: My reaction is yielding a diol byproduct.

- Possible Cause: Presence of water and acid or base in the reaction mixture.
- Troubleshooting Steps:

- Ensure anhydrous conditions: Dry all solvents and reagents thoroughly before use. Flame-dry glassware and perform the reaction under an inert atmosphere.
- Use a non-acidic or non-basic medium: If the reaction conditions allow, use neutral solvents and avoid strong acids or bases.
- Purify starting materials: Ensure that the starting epoxide is free from acidic or basic impurities. Consider passing it through a short plug of neutral alumina before use.

Issue 2: The epoxide appears to have polymerized in the bottle.

- Possible Cause: Contamination with an initiator (acid, base, or other nucleophile) or prolonged storage at elevated temperatures.
- Troubleshooting Steps:
 - Proper Storage: Always store the epoxide in a cool, dark place under an inert atmosphere.
 - Inhibitor Addition: For long-term storage, consider adding a small amount of a radical inhibitor or a non-nucleophilic base (e.g., proton sponge) to scavenge potential initiators.
 - Quality Check: Before use, check the purity of the epoxide by techniques like GC-MS or NMR to ensure it has not degraded.

Issue 3: I am observing unexpected side products in my reaction.

- Possible Cause: The high reactivity of the epoxide ring can lead to reactions with various functional groups present in the reaction mixture.
- Troubleshooting Steps:
 - Protecting Groups: If your substrate contains nucleophilic functional groups (e.g., amines, alcohols, thiols), consider protecting them before introducing the epoxide.
 - Reaction Conditions: Optimize reaction temperature and time. Lower temperatures and shorter reaction times can often minimize side reactions.

- Order of Addition: Carefully consider the order in which reagents are added to the reaction mixture to avoid premature reactions with the epoxide.

Experimental Protocols

Protocol 1: Purification of **Oxirane, 2-methyl-3-(1-methylethyl)-** from Carbonyl Impurities

Carbonyl compounds can be common impurities in epoxides.^[11] A method for their removal is treatment with a compound containing an NH₂ group, followed by distillation.

- Reagent Preparation: Prepare a solution of the chosen purification agent (e.g., Girard's reagent T or semicarbazide hydrochloride) in an appropriate solvent.
- Treatment: Add the impure epoxide to the reagent solution and stir at room temperature. The reaction progress can be monitored by GC-MS to confirm the disappearance of the carbonyl impurity.
- Extraction: After the reaction is complete, perform a liquid-liquid extraction to separate the epoxide from the reaction byproducts.
- Distillation: Carefully distill the purified epoxide under reduced pressure to obtain the final product.

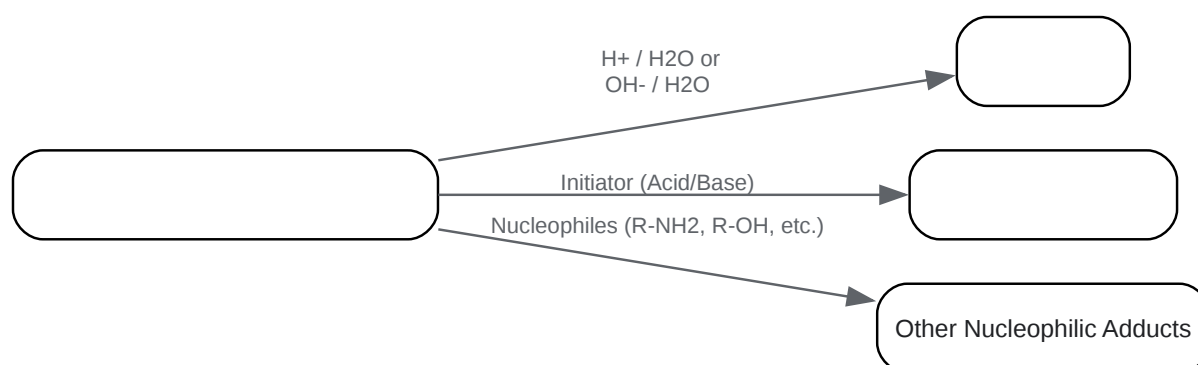
Protocol 2: General Procedure for a Nucleophilic Ring-Opening Reaction

This protocol describes a general procedure for reacting **Oxirane, 2-methyl-3-(1-methylethyl)-** with a nucleophile under basic conditions.

- Inert Atmosphere: Set up a flame-dried, three-necked flask equipped with a magnetic stirrer, a thermometer, and a dropping funnel under a positive pressure of argon or nitrogen.
- Reagent Addition: Dissolve the nucleophile in an anhydrous solvent (e.g., THF, diethyl ether) and add it to the flask.
- Cooling: Cool the solution to the desired reaction temperature (e.g., 0 °C or -78 °C) using an appropriate cooling bath.

- Epoxide Addition: Add a solution of **Oxirane, 2-methyl-3-(1-methylethyl)-** in the same anhydrous solvent dropwise to the cooled solution of the nucleophile via the dropping funnel.
- Reaction Monitoring: Monitor the progress of the reaction by TLC or GC-MS.
- Quenching: Once the reaction is complete, quench it by slowly adding a saturated aqueous solution of ammonium chloride.
- Work-up: Allow the mixture to warm to room temperature and perform a standard aqueous work-up, including extraction with an organic solvent, washing the organic layer with brine, drying over anhydrous sodium sulfate, and concentrating under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel.[12]

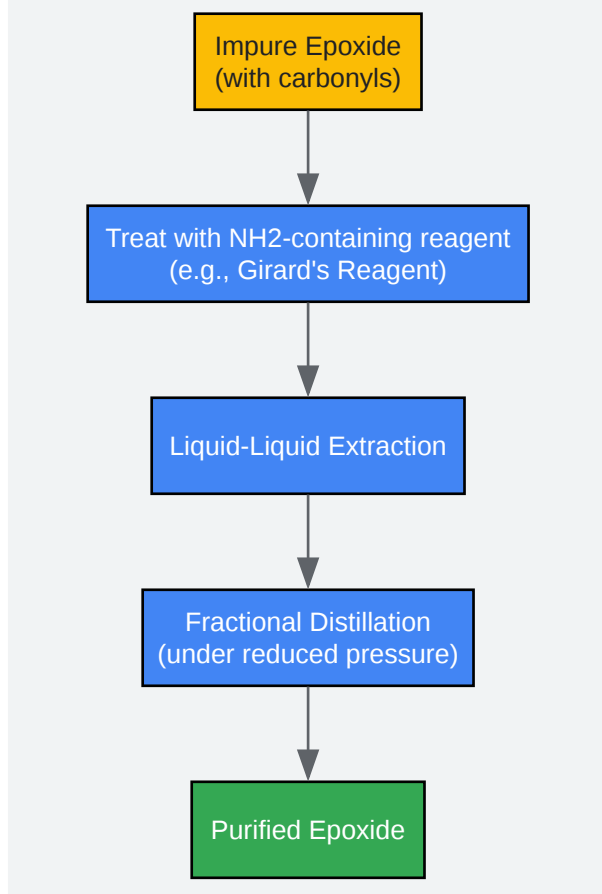
Visualizations



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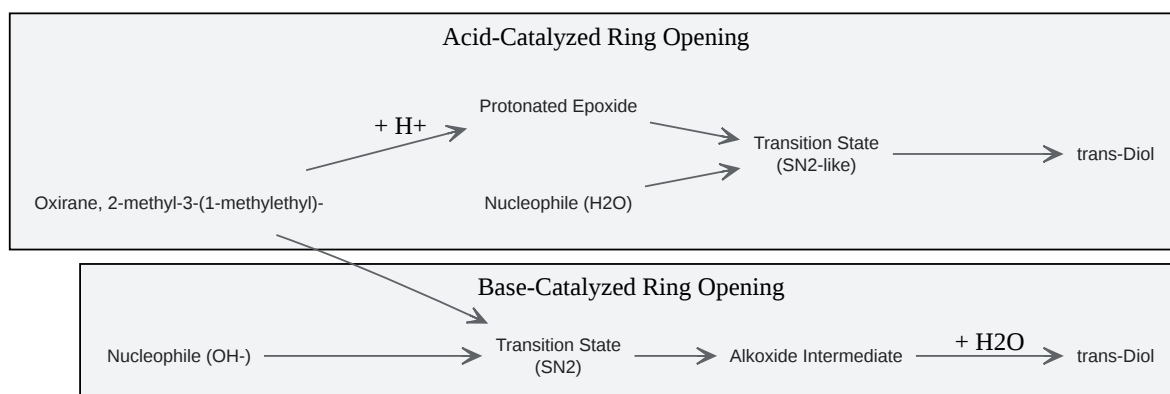
Caption: Primary degradation pathways for **Oxirane, 2-methyl-3-(1-methylethyl)-**.

Purification from Carbonyl Impurities



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Caption: Workflow for the purification of **Oxirane, 2-methyl-3-(1-methylethyl)-**.



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Caption: Mechanisms of acid and base-catalyzed ring-opening of epoxides.

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